

## ACTH (11-24) storage conditions and shelf life

Author: BenchChem Technical Support Team. Date: December 2025



## **ACTH (11-24) Technical Support Center**

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the proper storage, handling, and troubleshooting for **ACTH (11-24)**. Adherence to these guidelines is crucial for maintaining the peptide's integrity and ensuring reliable experimental outcomes.

# **Storage Conditions and Shelf Life**

Proper storage of **ACTH (11-24)** is critical for preserving its biological activity. The following tables summarize the recommended storage conditions and shelf life for both lyophilized powder and reconstituted solutions.

Table 1: Storage of Lyophilized ACTH (11-24) Powder

Storage Temperature	Shelf Life	Additional Recommendations
-80°C	2 years[1]	Sealed, away from moisture and light, under nitrogen.[1]
-20°C	1 to 3 years[1][2]	Sealed, away from moisture and light, under nitrogen.[1]
Room Temperature	Stable for 3 weeks	For short-term storage or during shipping. Should be desiccated.



Table 2: Storage of Reconstituted ACTH (11-24) Solution

Storage Temperature	Shelf Life	Recommended Solvents & Considerations
-80°C	Up to 6 months	Use within 6 months. For long-term storage, adding a carrier protein (0.1% HSA or BSA) is recommended. Avoid freezethaw cycles.
-20°C	1 to 4 months	Use within 1 month. Avoid freeze-thaw cycles.
4°C (Refrigerated)	2 to 7 days	For short-term storage.
20-25°C (Room Temp)	4 hours	For immediate use after reconstitution.

## **Troubleshooting Guide & FAQs**

This section addresses common questions and problems that may arise during the handling and use of **ACTH (11-24)**.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for reconstituting **ACTH (11-24)**? A1: Sterile water ( $H_2O$ ) is a commonly recommended solvent. For a 10 mM solution, sonication may be necessary to aid dissolution. If using water as the stock solution, it is recommended to dilute it to the working solution and then filter-sterilize it with a 0.22  $\mu$ m filter before use.

Q2: My lyophilized **ACTH (11-24)** appears as a small film or is barely visible in the vial. Is this normal? A2: Yes, this is normal. Lyophilized peptides can be volatile and may appear as a thin film or be difficult to see. The apparent volume can vary between vials containing the same amount of peptide.

Q3: How should I handle the peptide to ensure safety and prevent contamination? A3: Always handle peptides in a clean, well-ventilated area using personal protective equipment such as



### Troubleshooting & Optimization

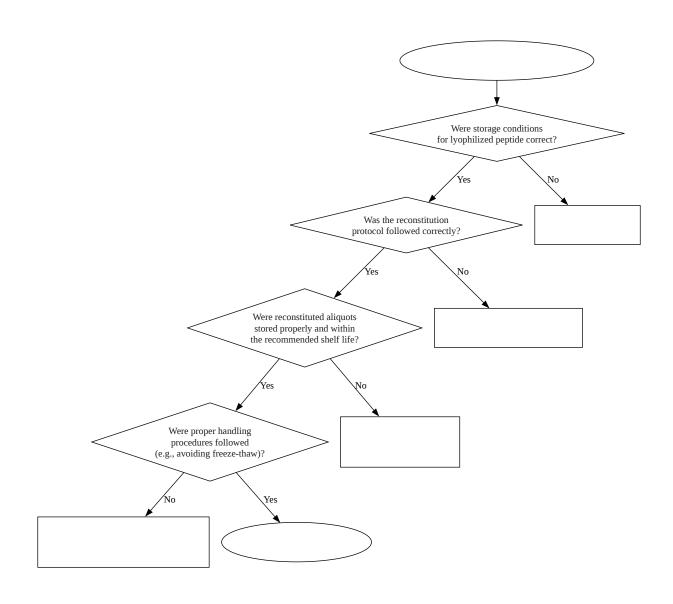
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gloves, a mask, and safety glasses. Lyophilized powders can be volatile, so handle them with care to avoid inhalation.

Q4: Can I repeatedly freeze and thaw my reconstituted **ACTH (11-24)** solution? A4: It is strongly recommended to avoid repeated freeze-thaw cycles as this can degrade the peptide. For long-term storage, it is best to aliquot the reconstituted solution into single-use volumes and store them at -20°C or -80°C.

**Troubleshooting Common Issues** 





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## **Experimental Protocols**

While specific experimental protocols will vary based on the research application, the following provides a general methodology for the reconstitution of **ACTH (11-24)**.

Protocol: Reconstitution of Lyophilized ACTH (11-24)

- Equilibration: Before opening, allow the vial of lyophilized **ACTH (11-24)** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- Solvent Preparation: Prepare the recommended sterile solvent (e.g., sterile water). Ensure the solvent is at room temperature.
- Reconstitution: Carefully open the vial and add the appropriate volume of the prepared solvent to achieve the desired concentration. For example, to create a 10 mM solution, sonication may be beneficial to ensure complete dissolution.
- Mixing: Gently swirl or vortex the vial to ensure the peptide is completely dissolved. Avoid vigorous shaking, which can cause aggregation.
- Aliquoting and Storage: If the entire volume will not be used in a single experiment, it is
  highly recommended to aliquot the reconstituted solution into single-use, low-protein-binding
  microcentrifuge tubes. Store these aliquots at -20°C or -80°C for long-term storage to avoid
  repeated freeze-thaw cycles. For immediate use, the solution can be stored at 4°C for a
  short period.

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### References

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 To cite this document: BenchChem. [ACTH (11-24) storage conditions and shelf life].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b550168#acth-11-24-storage-conditions-and-shelf-life]

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